Technical Guide: 4,6-Dichloro-5-fluoropyrimidin-2-amine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4,6-Dichloro-5-fluoropyrimidin-2-amine*
CAS No.:	*15598-33-1*
Cat. No.:	*B176790*

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CAS Number: 15598-33-1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4,6-dichloro-5-fluoropyrimidin-2-amine**, a halogenated pyrimidine derivative with significant potential in immunological and pharmacological research. This document details its chemical properties, synthesis, biological activity, and relevant experimental protocols.

Chemical and Physical Properties

Property	Value	Source
CAS Number	15598-33-1	--INVALID-LINK--[1]
Molecular Formula	$C_4H_2Cl_2FN_3$	--INVALID-LINK--[2]
Alternate Names	2-Amino-4,6-dichloro-5-fluoropyrimidine	--INVALID-LINK--[1]

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Synthesis

A general and effective method for the synthesis of 5-substituted 2-amino-4,6-dichloropyrimidines, including **4,6-dichloro-5-fluoropyrimidin-2-amine**, has been developed. The process involves the conversion of 5-substituted 2-amino-4,6-dihydroxypyrimidines into their dichlorinated analogs using the Vilsmeier-Haack-Arnold reagent, followed by deprotection. [3]

Experimental Protocol: Synthesis of 5-Substituted 2-Amino-4,6-dichloropyrimidines[3]

- Preparation of the Vilsmeier-Haack-Arnold Reagent: In a flask, add phosphorus oxychloride ($POCl_3$, 3 equivalents) to N,N-dimethylformamide (DMF, 3 equivalents) at 0 °C. Stir the mixture for 30 minutes.
- Chlorination: Add the respective 5-substituted 2-amino-4,6-dihydroxypyrimidine (1 equivalent) to the freshly prepared Vilsmeier-Haack-Arnold reagent. Heat the reaction mixture at 80 °C for 8 hours.
- Work-up: After cooling to room temperature, pour the reaction mixture onto crushed ice. Neutralize the solution with a saturated sodium bicarbonate ($NaHCO_3$) solution.
- Extraction: Extract the aqueous layer with ethyl acetate. Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate (Na_2SO_4).
- Purification of Intermediate: Evaporate the solvent under reduced pressure. The resulting crude residue is the 5-substituted 4,6-dichloro-2-{[(dimethylamino)methylene]amino}pyrimidine.
- Deprotection: Dissolve the crude intermediate in a mixture of 99% ethanol and 37% aqueous hydrochloric acid (HCl). Heat the solution at 50 °C for 2 hours.
- Precipitation and Isolation: Add water to the reaction mixture and stir vigorously for 10 minutes. Collect the precipitated product by filtration.
- Washing: Wash the filtered solid sequentially with a water/ethanol mixture (1:1), a 5% aqueous solution of $NaHCO_3$, and again with a water/ethanol mixture (1:1).

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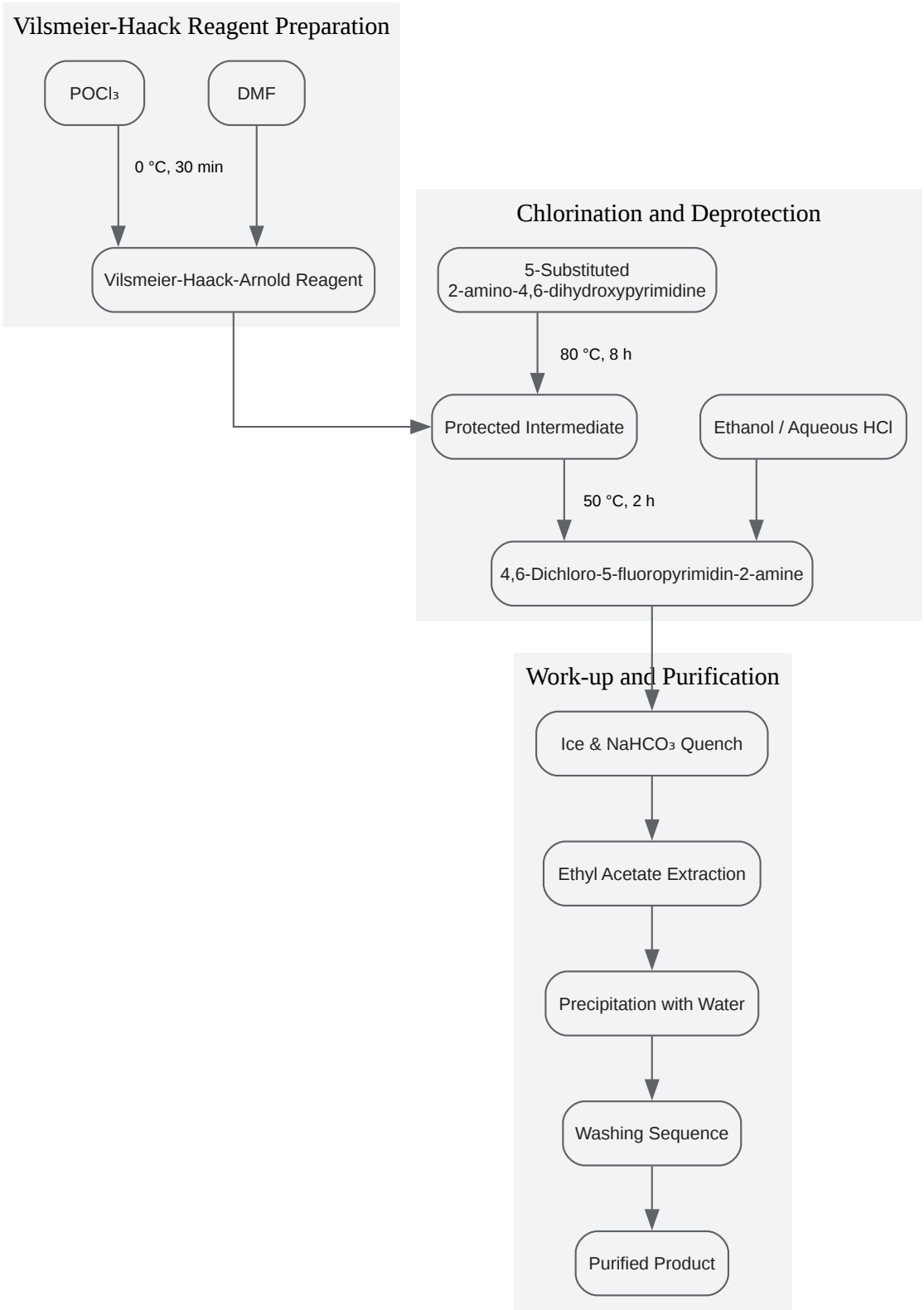
- Drying: Dry the purified product to obtain the final 5-substituted 2-amino-4,6-dichloropyrimidine.



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Caption: Synthesis workflow for **4,6-dichloro-5-fluoropyrimidin-2-amine**.

Biological Activity

4,6-Dichloro-5-fluoropyrimidin-2-amine has demonstrated potent anti-inflammatory properties by inhibiting the production of nitric oxide (NO) in immune-activated cells.[3]

Quantitative Data: Inhibition of Nitric Oxide Production[3]

Compound	Substituent (Position 5)	IC_{50} (μM)
Target Compound	-F	2
Analog 1	-H	20
Analog 2	$-CH_3$	9
Analog 3	$-CH_2CH_3$	15
Analog 4	$-CH(CH_3)_2$	36

Among a series of 5-substituted analogs, the 5-fluoro derivative was the most effective inhibitor of nitric oxide production.[3] The parent compound, 2-amino-4,6-dichloropyrimidine, has also been reported to inhibit the replication of various viruses, including poliovirus and herpes simplex virus.[3][4]

Experimental Protocol: In Vitro Nitric Oxide (NO) Assay in Mouse Peritoneal Macrophages[3][5][6][7]

This protocol outlines the measurement of nitric oxide production by assaying for its stable metabolite, nitrite, in the cell culture supernatant using the Griess reagent.

- Cell Harvesting and Seeding:
  - Harvest peritoneal macrophages from mice following standard procedures.
  - Seed the cells in a 96-well plate at a density of 1 x 10^5 cells/well.

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- Incubate for 24 hours in a humidified incubator at 37°C with 5% CO_2.

- Compound Treatment:
  - Prepare serial dilutions of **4,6-dichloro-5-fluoropyrimidin-2-amine** in the culture medium.
  - Treat the cells with the compound dilutions and incubate for 1 hour.
- Stimulation:
  - Stimulate the cells with lipopolysaccharide (LPS) at a concentration of 1 µg/mL to induce an inflammatory response and NO production.
  - Incubate for an additional 24 hours.
- Nitrite Measurement (Griess Assay):
  - Transfer 50 µL of the cell culture supernatant to a new 96-well plate.
  - Add 50 µL of Griess reagent (a mixture of 1% sulfanilamide and 0.1% N-(1-naphthyl)ethylenediamine dihydrochloride in 2.5% phosphoric acid) to each well.[5]
  - Incubate at room temperature for 10-15 minutes.
- Data Analysis:
  - Measure the absorbance at 540 nm using a microplate reader.
  - Calculate the nitrite concentration based on a standard curve generated with known concentrations of sodium nitrite.
  - Determine the IC_{50} value, which is the concentration of the compound that inhibits 50% of the LPS-induced NO production.

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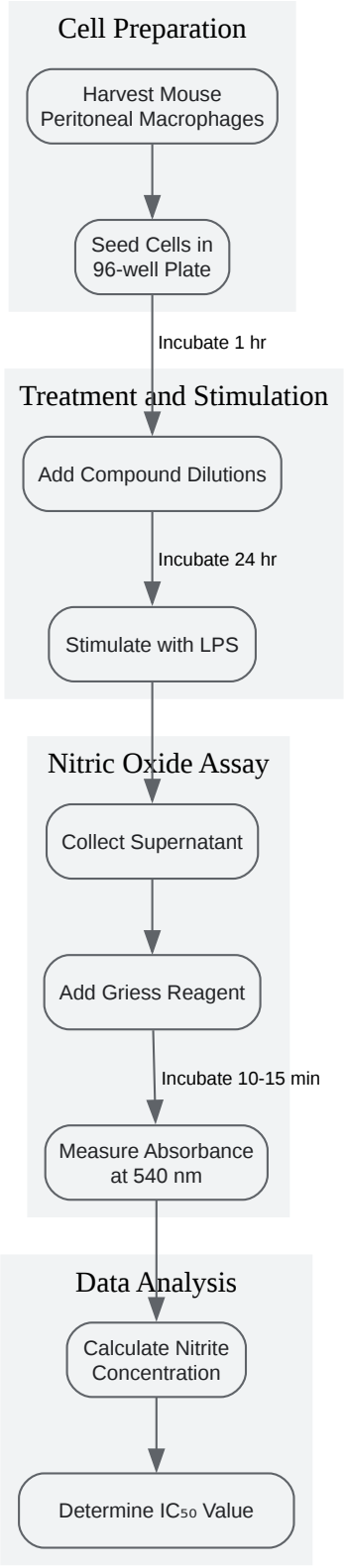

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Caption: Experimental workflow for the in vitro nitric oxide assay.

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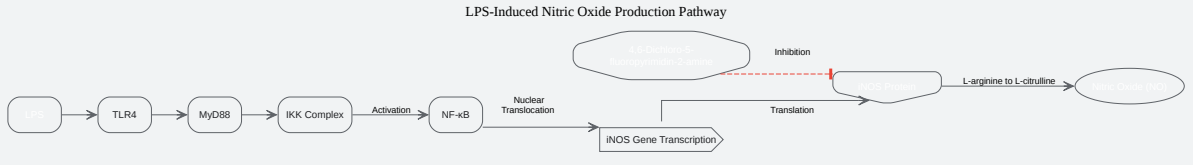
Potential Mechanism of Action and Signaling Pathway

The inhibition of nitric oxide production by **4,6-dichloro-5-fluoropyrimidin-2-amine** suggests interference with the inflammatory signaling cascade. While the precise mechanism has not been fully elucidated, a plausible target is the inducible nitric oxide synthase (iNOS) enzyme or its upstream regulatory pathways.[3] In macrophages, lipopolysaccharide (LPS) typically induces iNOS expression through the activation of the Toll-like receptor 4 (TLR4) and subsequent activation of the nuclear factor-kappa B (NF-κB) signaling pathway.[3]

The potent inhibitory effect of **4,6-dichloro-5-fluoropyrimidin-2-amine** on NO production indicates that it likely acts downstream in this pathway, possibly by directly inhibiting iNOS activity or by suppressing its expression.



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- To cite this document: BenchChem. [Technical Guide: 4,6-Dichloro-5-fluoropyrimidin-2-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b176790/docs#technical-guide-4-6-dichloro-5-fluoropyrimidin-2-amine]

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